

Troubleshooting inconsistent results with Ac-DMQD-CHO

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Compound of Interest

Compound Name: Ac-DMQD-CHO

Cat. No.: B1631293

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Ac-DMQD-CHO Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues encountered when using the caspase-3 inhibitor, **Ac-DMQD-CHO**.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-DMQD-CHO** and how does it work?

Ac-DMQD-CHO is a synthetic, cell-permeable peptide inhibitor of caspase-3. Its structure (Acetyl-Aspartyl-Methionyl-Glutaminyl-Aspartal-CHO) mimics the caspase-3 cleavage site, allowing it to bind to the active site of the enzyme and block its proteolytic activity. This inhibition reduces apoptosis, or programmed cell death, making it a valuable tool for studying apoptotic pathways and for its potential neuroprotective effects.^{[1][2]}

Q2: How selective is **Ac-DMQD-CHO** for caspase-3?

Ac-DMQD-CHO is highly selective for caspase-3. However, like many peptide-based inhibitors, it can exhibit some off-target activity at higher concentrations. Its inhibitory potency (IC₅₀) is significantly lower for caspase-3 compared to other caspases, indicating strong selectivity.

Table 1: Inhibitory Potency of **Ac-DMQD-CHO** Against Various Caspases

Caspase Target	IC50 Value (nM)	Selectivity vs. Caspase-3
Caspase-3	39	1x
Caspase-1	148	~3.8x less potent
Caspase-8	1,100	~28.2x less potent
Data sourced from Cayman Chemical product information. [1]		

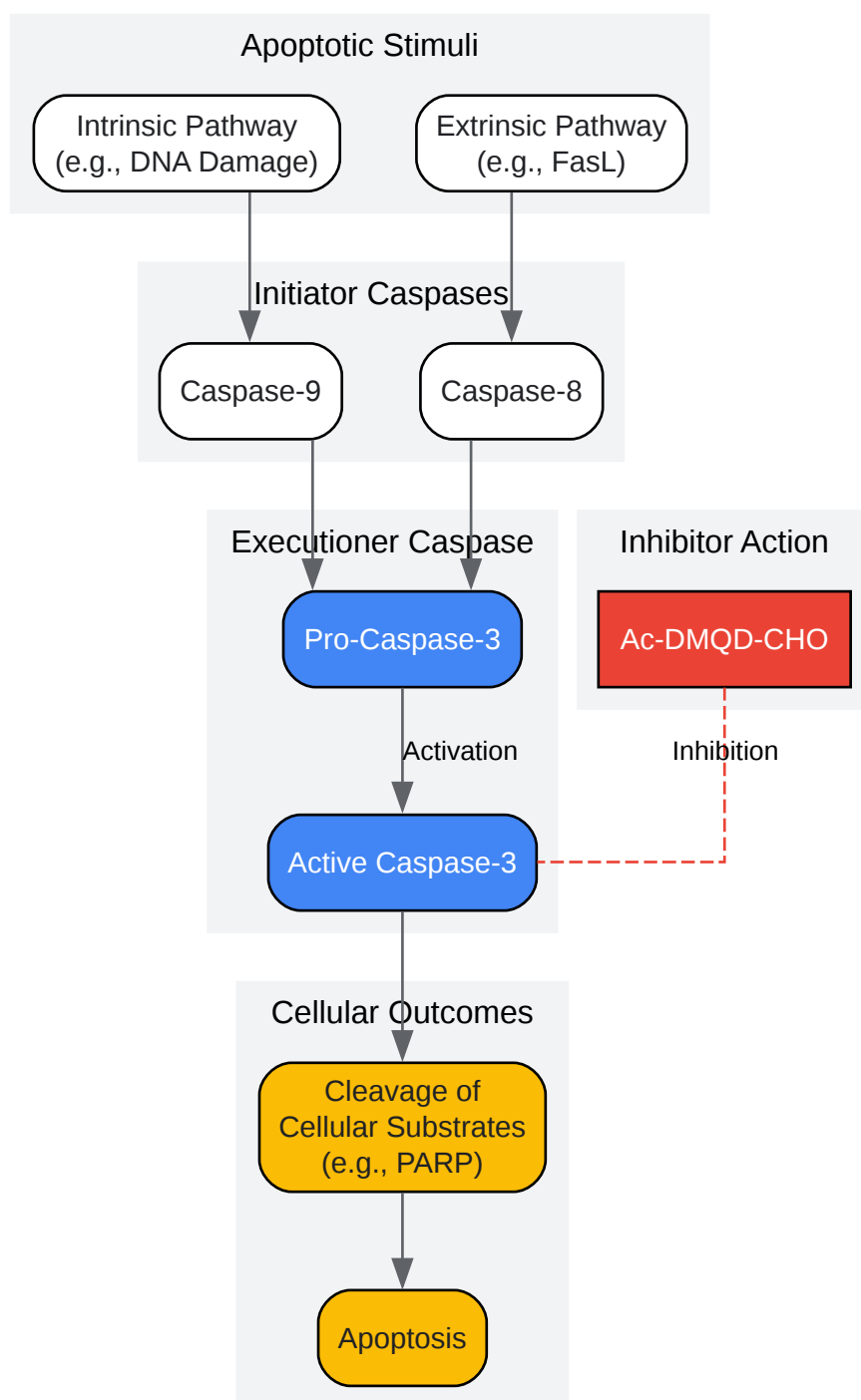
Q3: How should I properly store and handle **Ac-DMQD-CHO**?

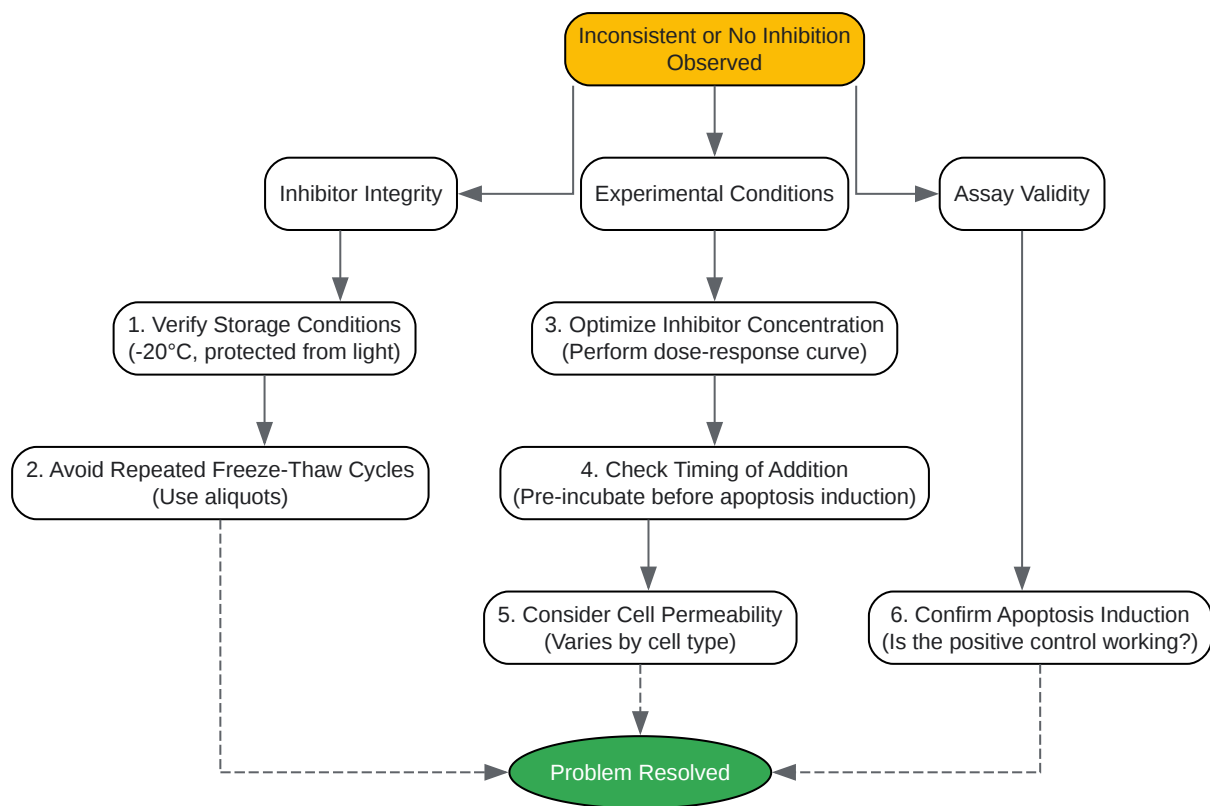
Proper storage is critical to maintaining the inhibitor's stability and activity.

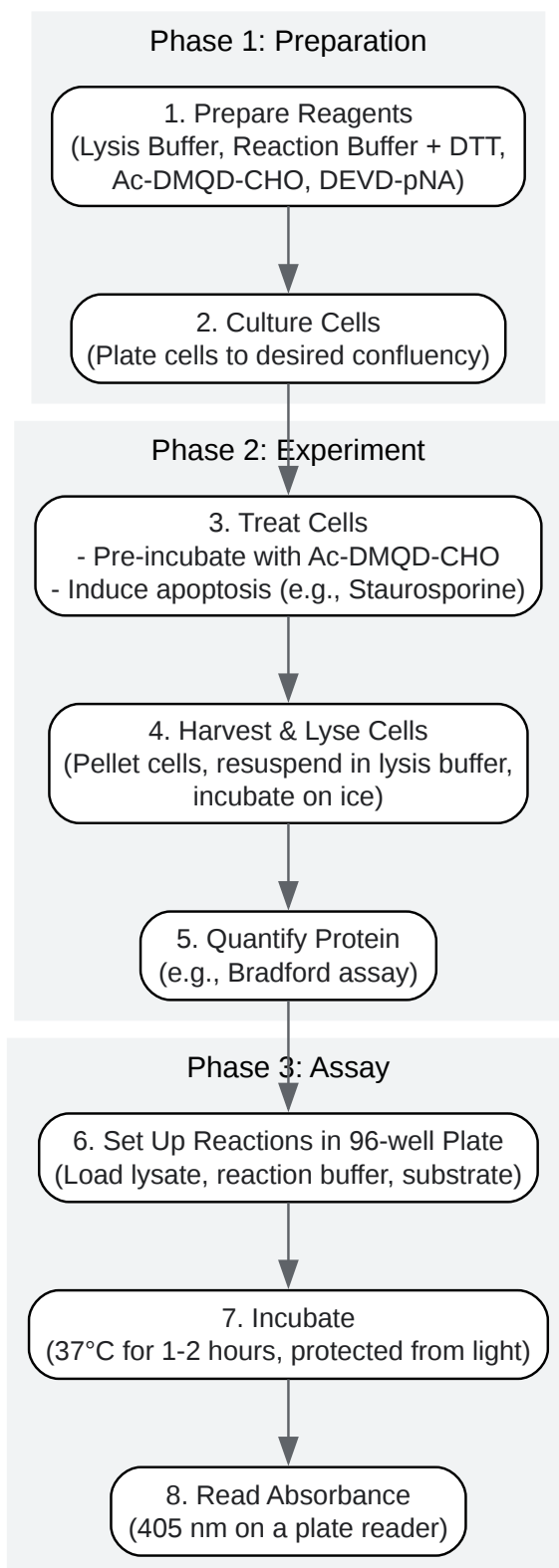
- Storage of Lyophilized Powder: Store the solid form of **Ac-DMQD-CHO** at -20°C for long-term stability (≥ 4 years).[\[1\]](#)
- Reconstitution: To prepare a stock solution, reconstitute the powder in a suitable solvent like sterile water or DMSO.[\[1\]](#) For example, a common stock concentration is 1 mg/mL.
- Storage of Stock Solution: Aliquot the reconstituted stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide. Store these aliquots at -20°C for up to 1-2 months.[\[3\]](#) Protect solutions from light.

Apoptosis and Caspase-3 Activation

Understanding the role of caspase-3 is essential for designing experiments with **Ac-DMQD-CHO**. Caspase-3 is an "executioner" caspase, meaning it is responsible for cleaving key cellular proteins, which ultimately leads to the morphological and biochemical hallmarks of apoptosis.







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References

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